Essential Safety and Handling Guide for TR100 Substances

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*TR100*
CAS No.:	*1128165-86-5*
Cat. No.:	*B1683214*

Get Quote

Given that "**TR100**" identifies several distinct chemical products, this guide provides tailored safety and handling protocols for the substances most relevant to research and development professionals. It is crucial to identify the specific **TR100** product in use by consulting the manufacturer's Safety Data Sheet (SDS) before commencing any work.

TECHNIC **TR100**: Phenolic Tackifier Resin

TECHNIC **TR100** is an alkylphenol formaldehyde resin used as a tackifier in the rubber industry. While it is considered virtually non-toxic, it can cause serious eye irritation.[1]

1.1 Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for handling TECHNIC **TR100**.[1]

© 2026 BenchChem. All rights reserved.

Protection Type	Equipment	Specification/Notes
Eye/Face Protection	Chemical goggles or safety glasses	To protect against dust particles and potential eye irritation.[1]
Hand Protection	Protective gloves	Chemical-resistant gloves are recommended.
Body Protection	Suitable protective clothing	To prevent skin exposure to the dust or solid flakes.[1]
Respiratory Protection	Appropriate mask	Recommended when dust formation is possible or in areas without controlled exhaust.[2]

1.2 Operational and Disposal Plan

Handling and Storage:

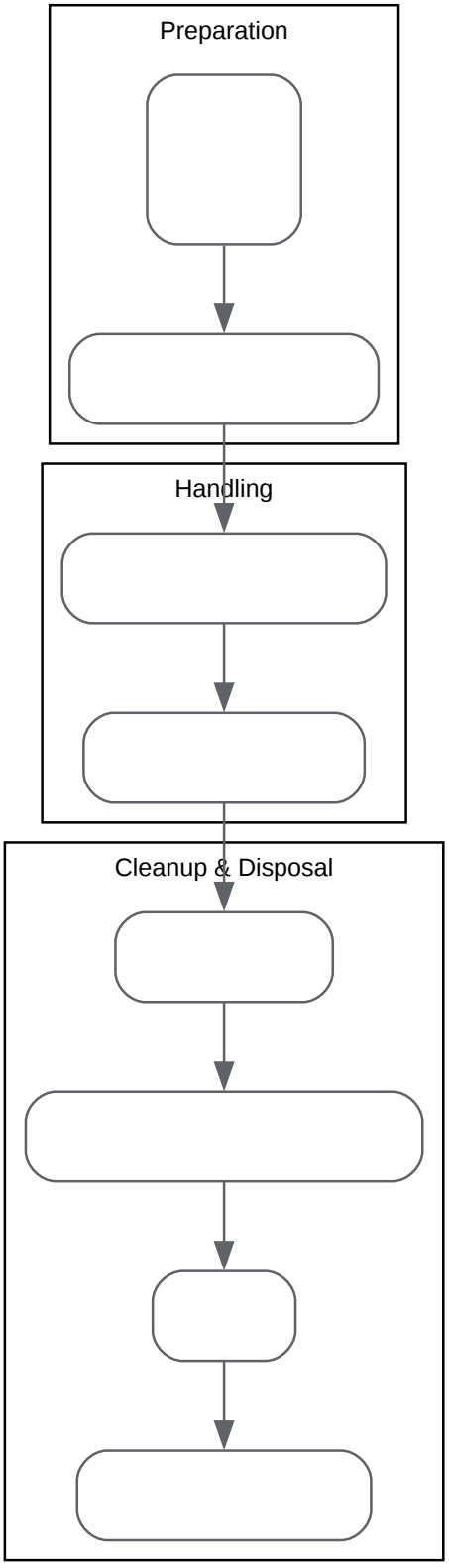
- Ventilation: Operations should be carried out in a well-ventilated area or under a controlled exhaust system to prevent the formation and inhalation of dust.[1][2]
- Fire Prevention: Keep the substance away from naked flames and heat sources.[2]
- Container Management: Keep containers tightly closed when not in use.[2]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[1]
- Storage Conditions: Store in a cool, dry place in the original container.[2]

Disposal:

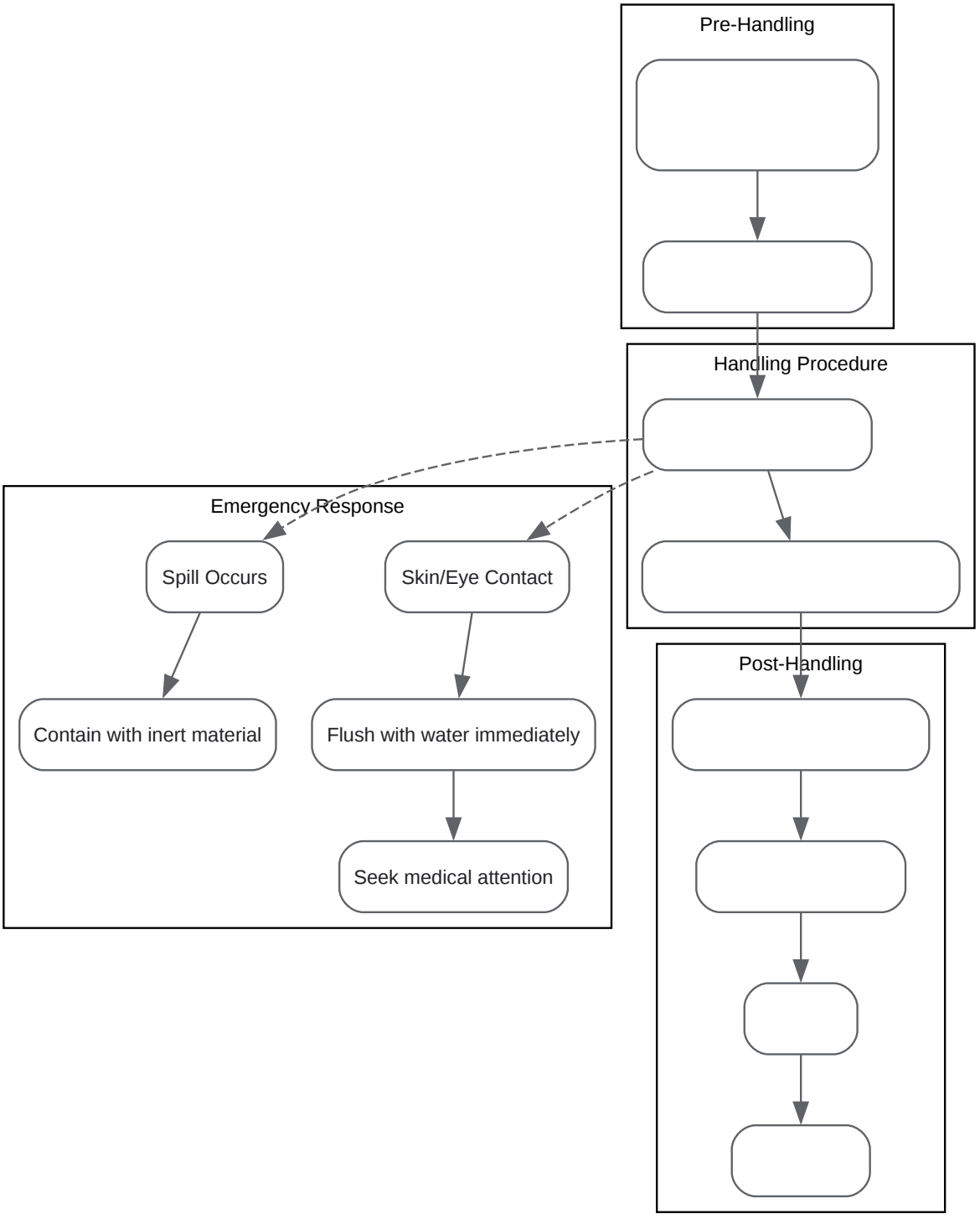
- Dispose of the contents and container at an approved waste disposal plant in accordance with local regulations.[1]

1.3 Experimental Workflow Diagram

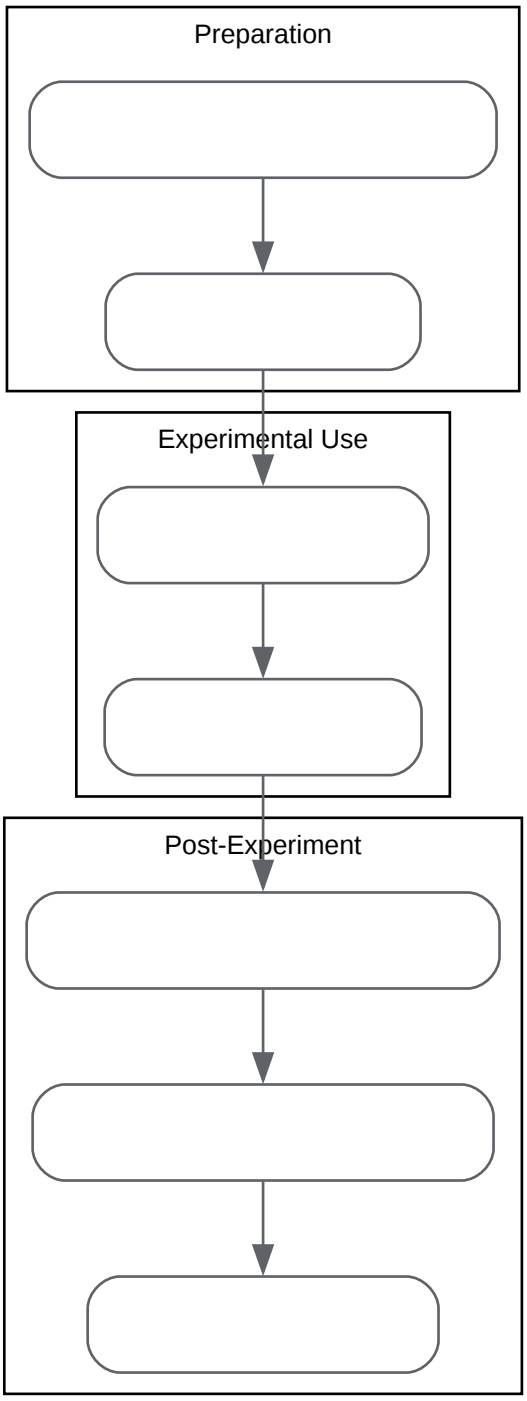
© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

© 2026 BenchChem. All rights reserved.

References

- 1. sovchem.net [sovchem.net]
- 2. twc.in [twc.in]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for TR100 Substances]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683214/docs#essential-safety-and-handling-guide-for-tr100-substances]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.